

Technical Support Center: Optimizing Isotenulin for P-gp Inhibition

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Compound of Interest

Compound Name: *Isotenulin*

Cat. No.: *B1216490*

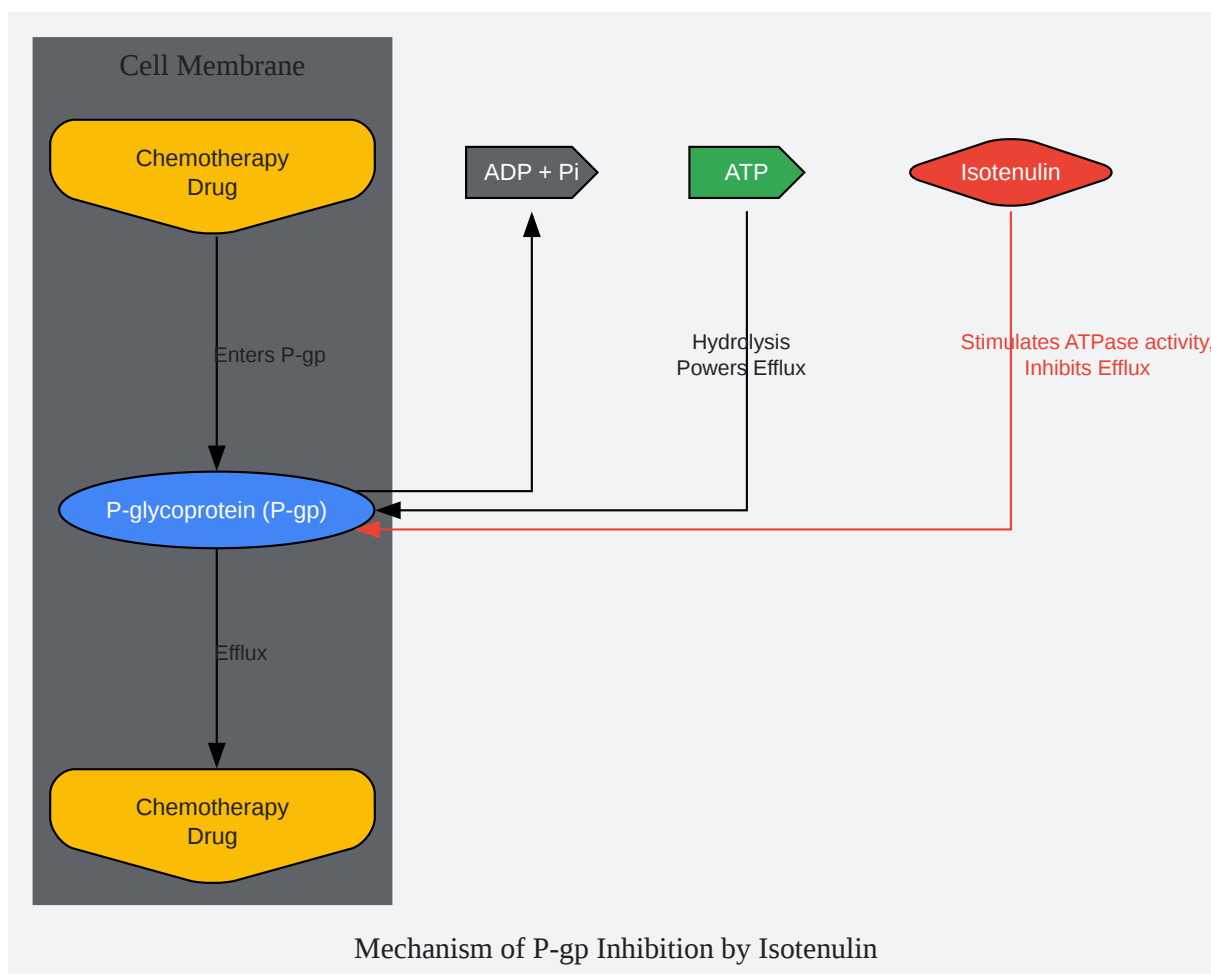
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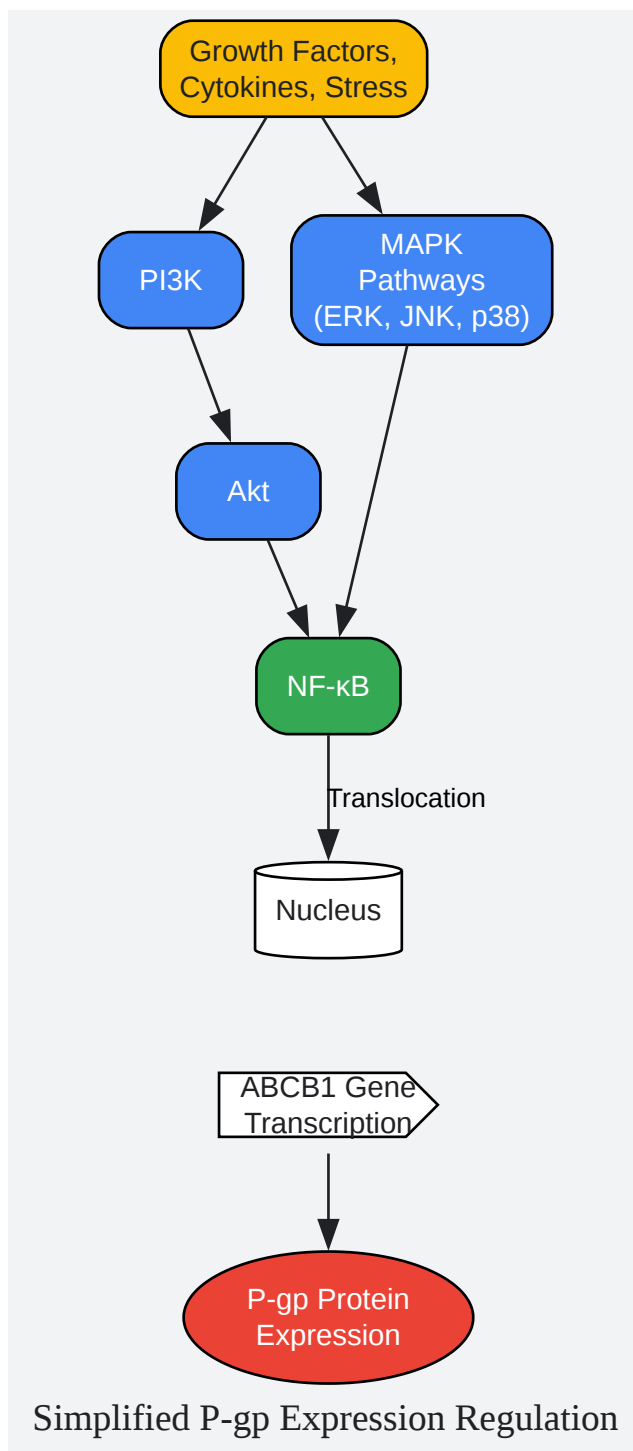
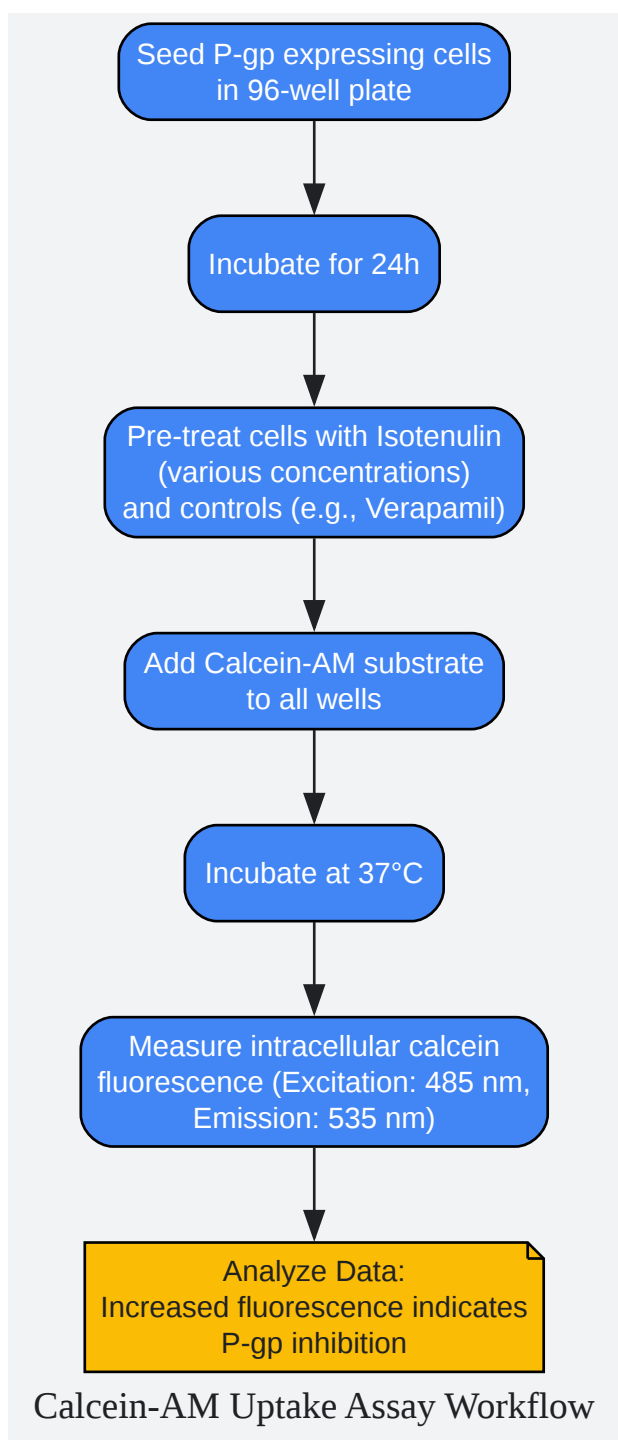
This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on using **Isotenulin** as a P-glycoprotein (P-gp) inhibitor. Find answers to frequently asked questions, detailed experimental protocols, and troubleshooting tips to optimize your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Isotenulin** and what is its mechanism of action as a P-gp inhibitor?

Isotenulin is a natural sesquiterpene lactone that has been identified as a potent inhibitor of P-glycoprotein (P-gp, also known as ABCB1).[1] P-gp is an ATP-dependent efflux pump that contributes to multidrug resistance (MDR) in cancer cells by expelling a wide range of chemotherapy drugs.[2] **Isotenulin**'s primary mechanism of P-gp inhibition involves stimulating the protein's basal ATPase activity.[2][3] This action interferes with the pump's normal cycle, leading to a decrease in the efflux of P-gp substrates, thereby increasing their intracellular concentration and restoring sensitivity to chemotherapeutic agents in resistant cells.[2][1]





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References

- 1. Tenulin and isotenulin inhibit P-glycoprotein function and overcome multidrug resistance in cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tenulin and isotenulin inhibit P-glycoprotein function and overcome multidrug resistance in cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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